

# 3-Hydroxy Carvedilol-d5 analytical reference standard

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus:** 3-Hydroxy Carvedilol-d5

Cat. No.: S12908132

Get Quote

## Application Notes for 3-Hydroxy Carvedilol-d5

**1. Primary Application: Internal Standard for LC-MS/MS 3-Hydroxy Carvedilol-d5** is a deuterium-labeled analog of the carvedilol metabolite. Its primary application is to serve as a **stable isotope internal standard (IS)** in the quantitative analysis of carvedilol and its metabolites in biological matrices like plasma, using techniques such as Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) [1] [2].

- **Purpose:** The addition of a known amount of this IS to plasma samples before processing corrects for variability in sample preparation and ionization efficiency in the mass spectrometer, thereby improving the accuracy and precision of the assay [2].
- **Physicochemical Properties:** The deuterium labeling provides nearly identical chemical and chromatographic behavior to the non-labeled analyte but a distinct mass, allowing for clear differentiation by the mass spectrometer [2].

**2. Chemical and Physical Data** The table below summarizes the key information for **3-Hydroxy Carvedilol-d5**:

Property	Specification
CAS Number	1329836-56-7 [1] [2]
Molecular Formula	C <sub>24</sub> H <sub>21</sub> D <sub>5</sub> N <sub>2</sub> O <sub>5</sub> [1] [2] [3]

Property	Specification
Molecular Weight	427.50 g/mol [1] [2] [3]
Appearance	Greyish yellow solid [1]
Storage	-20°C [3] or 2-8°C (refrigerator) [1]
Purity	>95% [3]

### 3. Preparation of Stock and Working Solutions

- **Stock Solution:** Accurately weigh **3-Hydroxy Carvedilol-d5** and dissolve in methanol or another suitable solvent to prepare a primary stock solution (e.g., 1.0 mg/mL) [4].
- **Working IS Solution:** Serially dilute the stock solution with methanol to obtain a working solution of a defined concentration (e.g., 301.798 ng/mL) suitable for spiking into plasma samples [4].
- **Storage:** Store all solutions as recommended, typically refrigerated.

## Detailed Analytical Protocol for Carvedilol Metabolites

The following protocol is adapted from a validated LC-MS/MS method for carvedilol and 4'-hydroxyphenyl carvedilol [4], which can be modified to include 3-Hydroxy Carvedilol.

### 1. Sample Preparation (Liquid-Liquid Extraction)

- **Piper** 200 µL of plasma sample into a test tube.
- **Spike** with 10 µL of the internal standard working solution (**3-Hydroxy Carvedilol-d5**).
- **Add** 2.5 mL of a organic extraction solvent (e.g., *tert*-butyl methyl ether).
- **Vortex-mix** vigorously for 2 minutes to ensure complete extraction of the analytes.
- **Centrifuge** the mixture to separate the organic and aqueous layers.
- **Transfer** the upper organic layer into a clean test tube.
- **Evaporate** the organic layer to dryness under a gentle stream of nitrogen or using an evaporator.
- **Reconstitute** the dry residue with 150 µL of the mobile phase (e.g., a 50:50 v/v mixture of acetonitrile and 2 mM ammonium formate, pH 3.0).
- **Inject** 5 µL of the reconstituted sample into the LC-MS/MS system [4].

**2. LC-MS/MS Instrumental Conditions** The table below outlines the key instrument parameters based on the referenced method.

Parameter	Setting
<b>Chromatography</b>	
Column	BDS Hypersil C18 (2.1 × 150 mm, 5 µm) [4]
Mobile Phase	Gradient of Acetonitrile and 2 mM Ammonium Formate (pH 3.0) [4]
Flow Rate	0.4 mL/min [4]
Column Temperature	40°C [4]
Autosampler Temperature	4°C [4]
<b>Mass Spectrometry</b>	
Ionization Mode	Electrospray Ionization (ESI), positive mode [4]

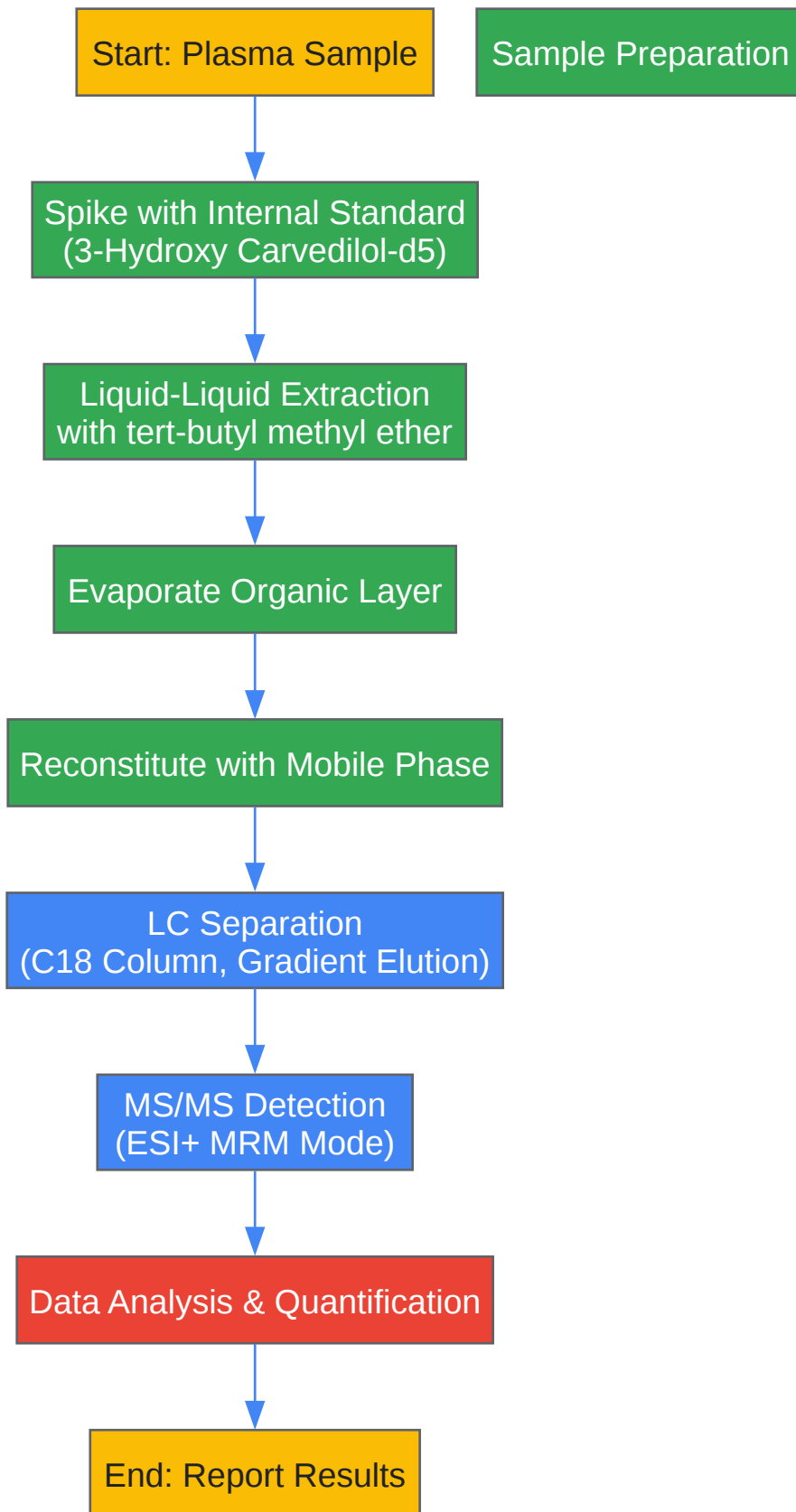
| **MRM Transitions (m/z)** | Carvedilol: 407.10 → 100.10 4'-Hydroxyphenyl Carvedilol: 423.10 → 222.00  
**3-Hydroxy Carvedilol-d5 (IS):** To be determined experimentally [4] |

**3. Method Validation Parameters** Any bioanalytical method should be validated, assessing the following parameters as demonstrated in the referenced study [4]:

- **Selectivity:** No significant interference from endogenous plasma components.
- **Linearity:** A calibration curve with a defined range (e.g., 0.050-50.049 ng/mL for carvedilol) and a correlation coefficient ( $R^2$ ) > 0.99.
- **Accuracy and Precision:** Both within and between batches should be within ±15% (±20% at the lower limit of quantification).
- **Stability:** The stability of analytes and the IS in stock solutions, plasma, and processed samples under various storage and handling conditions should be established.

## Workflow Diagram

The following diagram illustrates the complete experimental workflow from sample preparation to data analysis:



[Click to download full resolution via product page](#)

## Key Considerations for Researchers

- **Method Adaptation:** You will need to experimentally determine the optimal MRM transition, chromatographic retention time, and sample preparation efficiency specifically for **3-Hydroxy Carvedilol-d5** in your laboratory.
- **Regulatory Compliance:** For studies requiring regulatory submission, the entire method including the use of the internal standard must be fully validated according to guidelines like the FDA Bioanalytical Method Validation Guidance [4].
- **Suitability:** **3-Hydroxy Carvedilol-d5** is intended "for research use only" and is not for human or veterinary diagnostic use [2] [3].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. 1329836-56-7, Chemical Name : 3-Hydroxy Carvedilol-d5 [pharmaffiliates.com]
2. 3-Hydroxy carvedilol-d5 | Stable Isotope [medchemexpress.com]
3. SI030041: 4'-Hydroxy Phenyl Carvedilol-d5 | 1261395-96-3 [sussex-research.com]
4. A simple LC-MS/MS method for pharmacokinetic study of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [3-Hydroxy Carvedilol-d5 analytical reference standard].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12908132#3-hydroxy-carvedilol-d5-analytical-reference-standard>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)